

Physical properties of 2-Bromopyrazine (melting point, boiling point)

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Compound of Interest

Compound Name: 2-Bromopyrazine

Cat. No.: B1269915

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Physical Properties of 2-Bromopyrazine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **2-Bromopyrazine**, a heterocyclic organic compound of interest in medicinal chemistry and materials science. Due to the limited availability of detailed experimental data in peer-reviewed literature, this document summarizes the reported values and outlines standardized experimental protocols for the determination of its melting and boiling points.

Core Physical Properties

2-Bromopyrazine is consistently reported as a liquid at standard ambient temperature and pressure, suggesting a melting point below 25 °C. The available quantitative data for its physical properties are summarized in the table below.

| Physical Property | Value | Notes |
|-------------------|-----------------|-----------------------------------------------------------------------------------------------------------------------|
| Melting Point | Not available | Reported as "N/A" in some databases. As a liquid at room temperature, its melting point is below ambient temperature. |
| Boiling Point | 183.0 ± 20.0 °C | At 760 mmHg. [1] |

Experimental Protocols

Detailed experimental procedures for the determination of the physical properties of **2-Bromopyrazine** are not readily available in the surveyed literature. Therefore, this section outlines standard laboratory methodologies that can be employed for this purpose.

Determination of Melting Point (Capillary Method)

Given that **2-Bromopyrazine** is a liquid at room temperature, its melting point would be determined using a cryostat or a low-temperature melting point apparatus. The general principle of the capillary method would be adapted for sub-zero temperatures.

- Sample Preparation: A small sample of **2-Bromopyrazine** is introduced into a capillary tube, which is then sealed.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus equipped with a cooling system.
- Cooling and Observation: The sample is frozen by lowering the temperature of the apparatus. Once solid, the temperature is slowly increased at a controlled rate (e.g., 1-2 °C per minute).
- Melting Point Determination: The temperature range is recorded from the point at which the first signs of melting are observed to when the entire sample has transitioned to a liquid state.

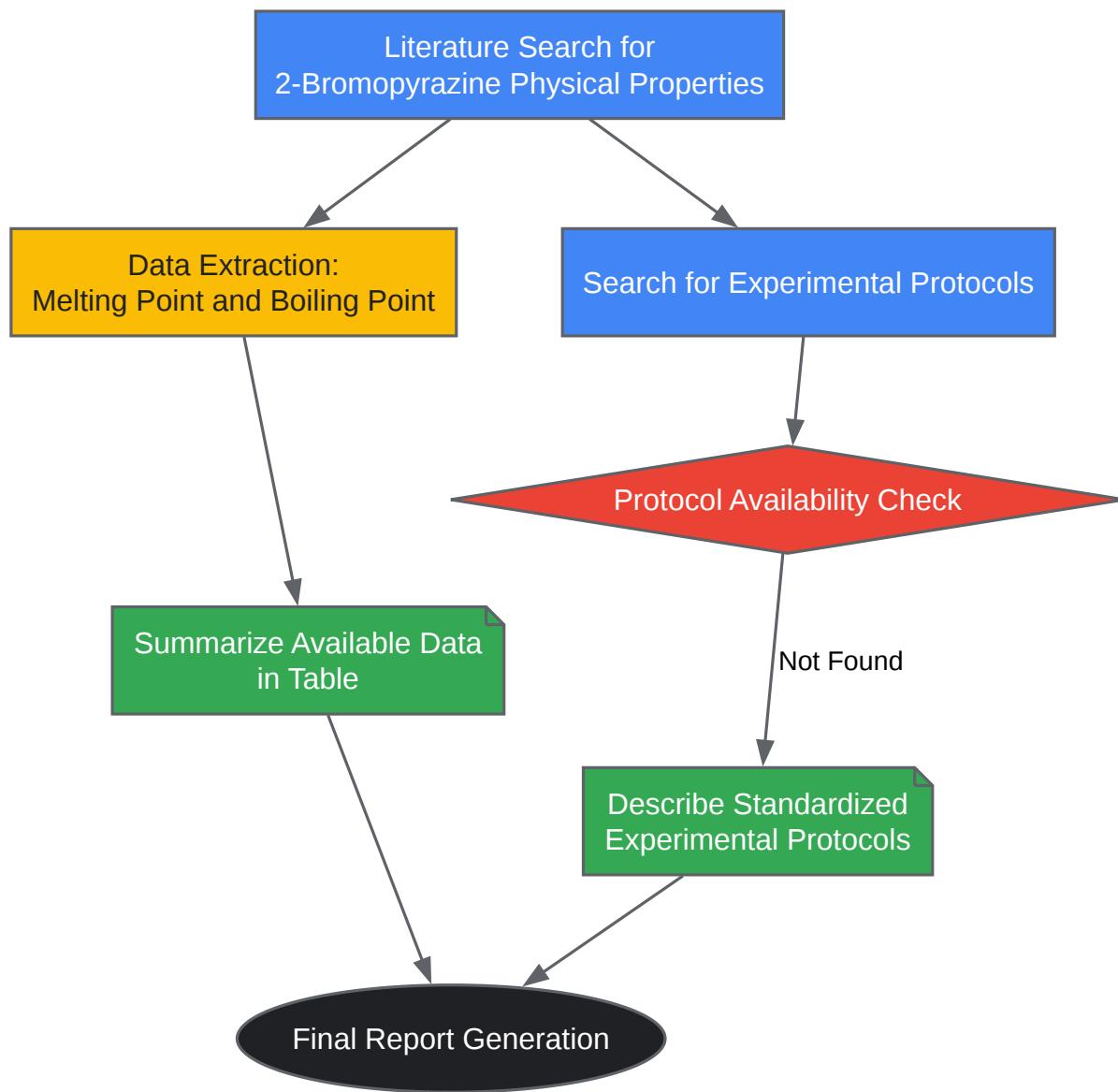
Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid can be accurately determined using a Thiele tube, which allows for uniform heating of the sample.

- **Sample Preparation:** A small quantity (a few milliliters) of **2-Bromopyrazine** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil), ensuring the sample is immersed in the oil bath.
- **Heating:** The side arm of the Thiele tube is gently heated, which induces convection currents and ensures uniform temperature distribution.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is then discontinued.
- **Boiling Point Determination:** The temperature at which the liquid sample begins to be drawn into the capillary tube upon cooling is recorded as the boiling point. This is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for obtaining and presenting the physical properties of a chemical compound like **2-Bromopyrazine**.



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Caption: Workflow for Physical Property Data Compilation.

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References

- 1. m.youtube.com [m.youtube.com]
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